

Propyl Chloroacetate: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Propyl chloroacetate*

CAS No.: 5396-24-7

Cat. No.: B1294312

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This technical guide provides an in-depth overview of **propyl chloroacetate**, a versatile reagent in organic synthesis. The document is intended for researchers, scientists, and professionals in the field of drug development, offering comprehensive data on its properties, a detailed experimental protocol for its synthesis, and a key application in pharmaceutical manufacturing.

Core Properties of Propyl Chloroacetate

Propyl chloroacetate is a colorless liquid with a characteristically pungent odor. It is an ester of chloroacetic acid and propanol, and its utility in organic synthesis stems from the presence of a reactive C-Cl bond, making it an effective alkylating agent.

Physicochemical and Spectroscopic Data

The fundamental physicochemical and spectroscopic properties of **propyl chloroacetate** are summarized in the tables below for easy reference and comparison.

Identifier	Value	Source
IUPAC Name	propyl 2-chloroacetate	--INVALID-LINK--
CAS Number	5396-24-7	--INVALID-LINK--
Molecular Formula	C5H9ClO2	--INVALID-LINK--
Molecular Weight	136.58 g/mol	--INVALID-LINK--
Canonical SMILES	CCCOC(=O)CCl	--INVALID-LINK--
InChI Key	QJZNRCWAXUGABH-UHFFFAOYSA-N	--INVALID-LINK--

Property	Value	Source
Boiling Point	164 °C at 760 mmHg	--INVALID-LINK--
Density	1.084 g/cm ³	--INVALID-LINK--
Flash Point	69.3 °C	--INVALID-LINK--
Water Solubility	Slightly soluble	--INVALID-LINK--
Refractive Index	1.419	--INVALID-LINK--
Vapor Pressure	2.01 mmHg at 25°C	--INVALID-LINK--

Synthesis of Propyl Chloroacetate via Fischer Esterification

Propyl chloroacetate is commonly synthesized through the Fischer esterification of chloroacetic acid with n-propanol, using a strong acid as a catalyst. This method is efficient and scalable.

Experimental Protocol

The following protocol is a general yet detailed procedure for the synthesis of **propyl chloroacetate**.

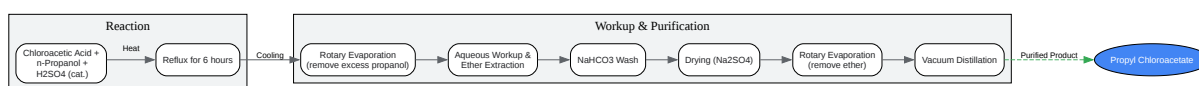
Materials:

- Chloroacetic acid
- n-Propanol
- Concentrated sulfuric acid
- Ethyl ether
- 10% Sodium bicarbonate solution
- Anhydrous sodium sulfate
- Cold water

Procedure:

- In a round-bottom flask equipped with a reflux condenser, combine chloroacetic acid (20 mmol) and n-propanol (60 mL).
- Carefully add concentrated sulfuric acid (1 mL) to the mixture while stirring.
- Heat the reaction mixture to reflux and maintain for 6 hours.[\[1\]](#)
- After the reaction is complete, allow the mixture to cool to room temperature.
- Remove the excess n-propanol using a rotary evaporator.
- Pour the residue into cold water.
- Transfer the aqueous mixture to a separatory funnel and extract with ethyl ether (100 mL).
- Wash the organic layer sequentially with 10% sodium bicarbonate solution until the aqueous layer is neutral to pH paper.

- Dry the organic layer over anhydrous sodium sulfate.
- Filter to remove the drying agent.
- Remove the ethyl ether by rotary evaporation to yield the crude **propyl chloroacetate**.^[1]
- For further purification, the crude product can be distilled under reduced pressure.



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Synthesis and Purification Workflow for **Propyl Chloroacetate**.

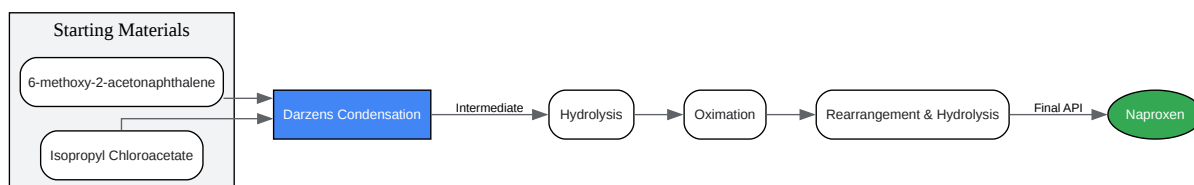
Applications in Drug Development

Chloroacetic acid and its esters are important building blocks in the pharmaceutical industry, primarily utilized as alkylating agents to introduce a carboxymethyl group or its ester equivalent.^[2]

Role in the Synthesis of Naproxen

A notable application of a **propyl chloroacetate** analogue, **isopropyl chloroacetate**, is in the synthesis of the non-steroidal anti-inflammatory drug (NSAID) Naproxen.^[3] In a patented method, **isopropyl chloroacetate** is used in a condensation reaction with 6-methoxy-2-acetonaphthalene.^[3] This reaction is a key step in building the core structure of Naproxen. The subsequent steps involve hydrolysis of the ester and other transformations to yield the final active pharmaceutical ingredient (API).

The use of propyl or **isopropyl chloroacetate** in this context highlights its role as a key reagent for forming new carbon-carbon bonds in the synthesis of complex drug molecules.



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Role of Isopropyl Chloroacetate in a Synthetic Route to Naproxen.

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